

Technical Support Center: Addressing Toxicity Concerns with OM-163 in Animal Models

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Compound of Interest

Compound Name: OM 163
CAS No.: 150104-43-1
Cat. No.: B1174827

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Frequently Asked Questions (FAQs)

Q1: We are observing unexpected weight loss in our mouse cohort treated with OM-163, exceeding the 15% threshold. What are the potential causes and what steps should we take?

A1: Unexpected weight loss is a common sign of systemic toxicity. Potential causes could include:

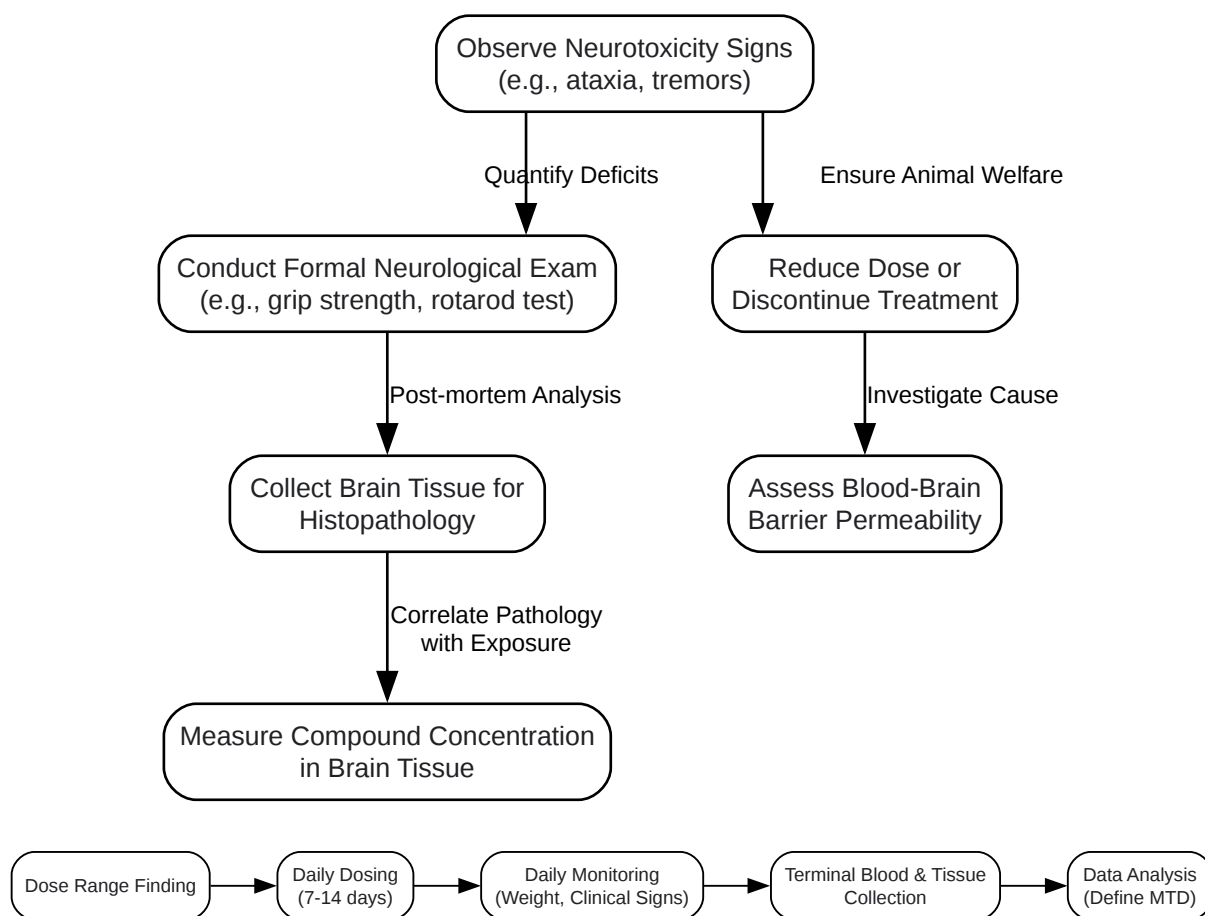
- Off-target effects: OM-163 may be inhibiting kinases or other proteins essential for metabolic homeostasis.
- Gastrointestinal (GI) toxicity: The compound could be causing nausea, diarrhea, or malabsorption, leading to reduced food and water intake.
- Target-related toxicity: The intended target of OM-163, when inhibited systemically, may play a role in regulating metabolism or appetite.

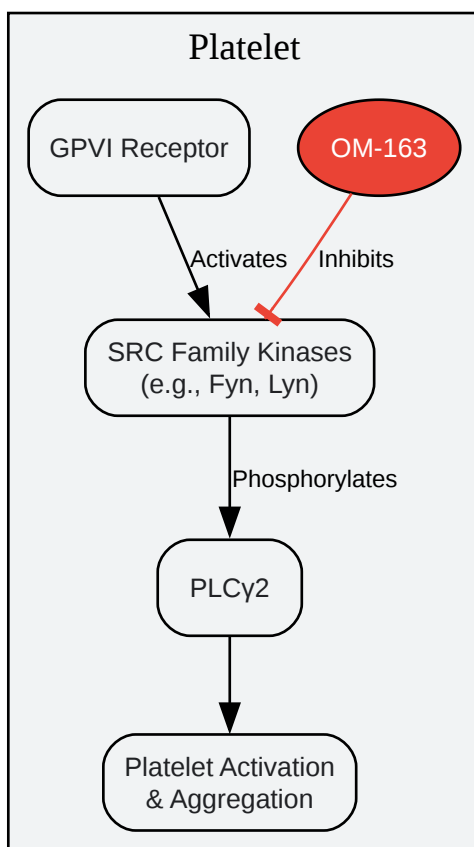
Troubleshooting Steps:

- Immediate Action: Monitor the animals closely (at least twice daily). Provide supportive care, such as supplemental hydration (e.g., subcutaneous saline) and palatable, high-calorie food. If an animal's condition deteriorates, euthanasia may be the most humane endpoint.
- Dose Reduction: Consider reducing the dose of OM-163 in future cohorts to determine a maximum tolerated dose (MTD).
- Necropsy and Histopathology: For animals that are euthanized or at the end of the study, perform a thorough necropsy and collect major organs (especially the GI tract, liver, and kidneys) for histopathological analysis to identify any tissue damage.
- Blood Chemistry: Collect blood samples to analyze for markers of liver (ALT, AST) and kidney (BUN, creatinine) function, as well as electrolyte levels.

Q2: Our animal models are showing signs of neurotoxicity (e.g., ataxia, tremors) after administration of OM-163. How should we investigate this?

A2: Neurotoxicity is a serious concern. The following workflow can help in its investigation:





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